

# A Comparative Guide to the Fastness Properties of Disperse Red Dyes

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For Researchers, Scientists, and Drug Development Professionals

The selection of a suitable disperse dye is critical in textile chemistry, hinging on the dye's ability to withstand various environmental and processing stresses. This guide provides an objective comparison of the fastness properties of several common disperse red dyes, supported by standardized experimental data. Key performance indicators such as light, wash, sublimation, and rubbing fastness are crucial for determining the durability and end-use suitability of a dyed textile.

## **Quantitative Data Summary**

The fastness properties of disperse dyes are evaluated on a numerical scale, where a higher number indicates better performance. Light fastness is typically rated on a 1-8 scale for ISO standards, while other properties like washing, sublimation, and rubbing are rated on a 1-5 Grey Scale. The following table summarizes available data for prominent disperse red dyes.



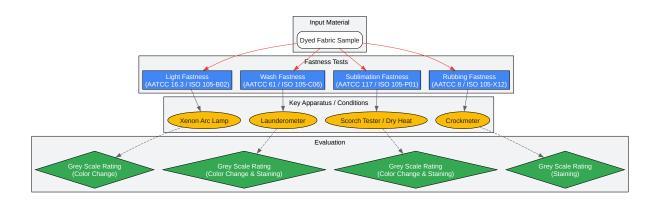
Dye	Light Fastness (Xenon Arc)	Wash Fastness (Staining)	Sublimation Fastness	Crocking/Rubb ing Fastness (Wet)
C.I. Disperse Red 60	6[1]	4-5[1]	4-5[1]	No specific data found
C.I. Disperse Red 73	6[1]	4-5[1]	4[1]	4-5[1]
C.I. Disperse Red 167	7-8	5	5	No specific data found
C.I. Disperse Red 177	5-6[1]	4-5[1]	5[1]	No specific data found

Note: Fastness properties can vary based on the dyeing process, substrate, and dye concentration.[1] While specific quantitative data for C.I. Disperse Red 354 is not readily available in public literature, its classification as a high-temperature dye suggests it likely possesses good fastness properties, particularly to sublimation.[1]

## **Visualization of Fastness Evaluation Workflow**

The following diagram illustrates the logical workflow for the comparative evaluation of disperse dye fastness properties.





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Workflow for Comparative Fastness Evaluation of Disperse Dyes.

# **Experimental Protocols**

The data presented in this guide are determined by standardized methodologies from the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO).

This test evaluates the resistance of a dye to fading when exposed to an artificial light source that simulates natural sunlight.[1]

Apparatus: A xenon arc fading lamp apparatus is used as the light source.[2][3]



- Specimen Preparation: Textile samples are cut to a specified size (e.g., at least 70 mm x 120 mm for AATCC 16.3).[3][4]
- Procedure: The specimen is exposed to light from the xenon arc lamp under controlled conditions of temperature and humidity.[2][3] The exposure continues for a specified duration or until a certain level of fading is observed in a standard blue wool reference fabric exposed simultaneously.[4][5]
- Evaluation: The change in color of the exposed specimen is assessed by comparing it with an unexposed sample of the same fabric. The degree of fading is rated on a scale of 1 to 8 (for ISO) or by comparison to the AATCC Blue Wool standards.[6][7]

This accelerated test determines the resistance of a textile's color to domestic or commercial laundering procedures.[8][9] One 45-minute test can simulate five typical home launderings. [10]

- Apparatus: A launderometer with stainless steel containers and steel balls is used.[8][11]
- Specimen Preparation: A dyed fabric specimen (e.g., 100 mm x 40 mm) is stitched to a
  multifiber adjacent fabric, which contains strips of different common fibers (e.g., cotton,
  nylon, polyester).[8][12]
- Procedure: The composite specimen is placed in a container with a specified detergent solution and stainless steel balls to provide abrasive action.[8][9] The container is rotated in the launderometer at a controlled temperature (e.g., 49°C) for a set time (e.g., 45 minutes). [13] After the cycle, the specimen is rinsed and dried.[13][14]
- Evaluation: The color change of the dyed specimen and the degree of staining on each fiber of the multifiber fabric are evaluated using standardized gray scales (rated 1 to 5).[8][14]

This test assesses a dye's resistance to dry heat, which is crucial for processes like heat-setting, ironing, and transfer printing.[15][16][17] It measures the tendency of the dye to transfer to an adjacent fabric when heated.[1]

• Apparatus: A scorch tester or a similar precision heating device is used.[16][18]



- Specimen Preparation: A dyed specimen is placed in contact with a specified undyed fabric.
   [19][20]
- Procedure: The composite sample is placed in the heating device and subjected to a specific temperature (e.g., 150°C, 180°C, or 210°C) for a set time (e.g., 30 seconds).[16][19]
- Evaluation: After cooling, the change in color of the original specimen and the staining on the adjacent undyed fabric are assessed using the gray scales for color change and staining, respectively.[20]

This method determines the resistance of a color to transferring from the fabric surface to another surface by rubbing.[21][22]

- Apparatus: A crockmeter is used for this test.[22][23]
- Specimen Preparation: A test specimen of at least 50 mm x 130 mm is required.[24] A standard white cotton test cloth (crocking cloth) is also prepared.[23]
- Procedure: The colored test specimen is mounted on the base of the crockmeter. The
  crocking cloth is fixed to the rubbing finger, which exerts a downward force of 9 N.[25] The
  finger is then moved back and forth 10 times along a 104 mm track.[25][26] The procedure is
  performed with both a dry and a wet crocking cloth.[26]
- Evaluation: The amount of color transferred to the white crocking cloth is evaluated by comparing it to the Gray Scale for Staining or the Chromatic Transference Scale.[27] A rating from 1 (heavy staining) to 5 (no staining) is assigned.[28]

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